

Advanced Synthesis and Structural Characterization of Trimagnesium Dicitrate Nonahydrate

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Compound of Interest

Compound Name: *Magnesium citrate tribasic nonahydrate*
Cat. No.: *B12039096*

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Executive Summary

Trimagnesium dicitrate nonahydrate (

) is the tribasic magnesium salt of citric acid.[1][2] Unlike the 1:1 magnesium citrate salts, this 3:2 stoichiometric compound offers a high elemental magnesium content (~12% w/w) while maintaining a distinct solubility and stability profile.[1] This guide provides a validated protocol for its synthesis via aqueous neutralization, emphasizing the thermodynamic control required to isolate the nonahydrate phase over the anhydrous or dodecahydrate forms.[1]

Structural Chemistry & Coordination

Understanding the crystal lattice is essential for predicting solubility and bioavailability.[1]

Coordination Geometry

While commercial specifications often list the nonahydrate, the structural archetype for neutral magnesium citrates is best described by the decahydrate structure (

), solved by Johnson (1965).[1] The nonahydrate is chemically equivalent, often representing a slightly dehydrated state of this lattice or a distinct polymorph formed under specific drying conditions.[1]

- **Magnesium Centers:** The lattice contains distinct centers, typically exhibiting octahedral coordination geometry.[1][3]
- **Ligand Binding:** Citrate anions () act as bridging ligands, coordinating to magnesium ions through both carboxylate oxygens and the hydroxyl group.[1] This bridging creates a coordination polymer network, contributing to the compound's lower solubility compared to monosodium citrate.[1]
- **Water of Hydration:** The 9-10 water molecules are divided into two classes:[1]
 - **Coordinated Water:** Directly bonded to to complete the octahedral sphere.[1]
 - **Lattice Water:** Occupies voids in the crystal lattice, stabilized by hydrogen bonding.[1] These are the first to leave during thermal dehydration.[1]

Physicochemical Profile

Property	Value	Notes
Formula		Tribasic salt
Molecular Weight	613.25 g/mol	~11.9% Elemental Mg
Appearance	White crystalline powder	Hygroscopic
Solubility (Water)	Sparingly Soluble	~16 g/L at 25°C; Solubility increases significantly in dilute acid.[1]
pH (5% Slurry)	5.0 – 9.0	Alkaline character due to tribasic nature
CAS Number	153531-96-5	Specific for Nonahydrate

High-Purity Synthesis Protocol

The synthesis relies on a neutralization reaction between Citric Acid and a basic Magnesium source (Oxide or Carbonate).[1] The critical challenge is controlling the hydration state during the crystallization and drying phases.[1]

Reaction Mechanism

[1]

Experimental Workflow

Reagents:

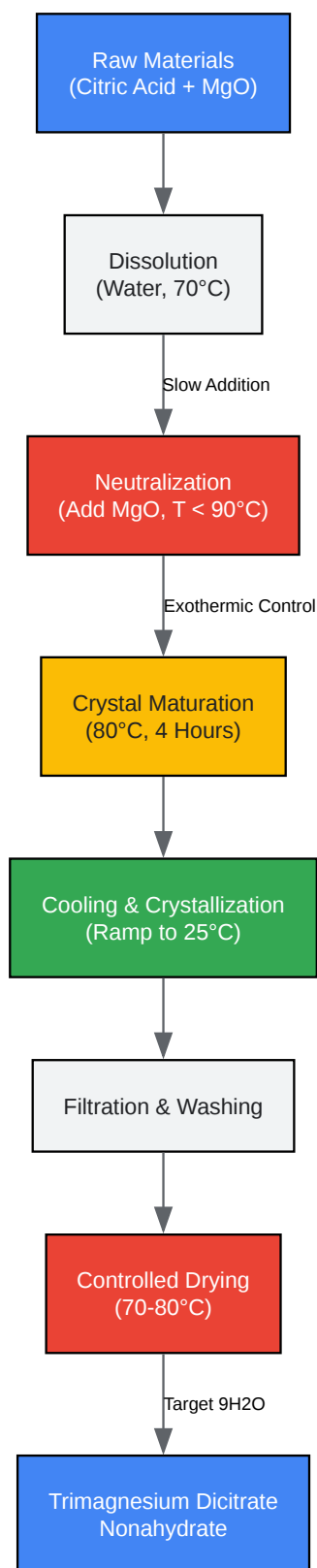
- Citric Acid Anhydrous (USP Grade): 384.2 g (2.0 mol)[1]
- Magnesium Oxide (Light, High Reactivity): 120.9 g (3.0 mol)[1]
- Deionized Water: 2.0 L[1]

Protocol:

- Dissolution: Dissolve Citric Acid in water at 70°C. Ensure complete dissolution to form a clear solution.
- Neutralization (Exothermic): Slowly add Magnesium Oxide to the citric acid solution.
 - Critical Control: Maintain temperature < 90°C. Exceeding this may favor the precipitation of anhydrous or lower-hydrate phases that are difficult to re-hydrate.[1]
 - Observation: The solution will become turbid as the reaction proceeds and the less soluble tribasic salt begins to nucleate.[1]
- Maturation: Stir the slurry at 80°C for 3-4 hours. This ensures complete reaction of the MgO and allows for Ostwald ripening of the crystals.[1]
- Crystallization: Cool the mixture slowly to 25°C over 4 hours.
- Isolation: Filter the white precipitate under vacuum. Wash with a small volume of cold water to remove unreacted citric acid.[1]

- Drying (Hydrate Control): Dry the wet cake in a convection oven at 70-80°C.
 - Stop Condition: Monitor weight loss until it corresponds to the theoretical mass of the nonahydrate.[1] Drying > 100°C will strip lattice water, yielding the anhydrous form.[1]

Process Flow Diagram



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Figure 1: Synthesis workflow for Trimagnesium Dicitrate Nonahydrate emphasizing temperature control points.[1]

Analytical Validation

To ensure the synthesized product is the correct nonahydrate phase, the following validation methods are required.

Thermogravimetric Analysis (TGA)

TGA is the definitive method for confirming the hydration state.[1]

- Stage 1 (50°C - 150°C): Loss of lattice water.[1] Expect a mass loss of approximately 20-25%.[1]
- Stage 2 (150°C - 200°C): Loss of coordinated water to form the anhydrous salt.[1]
- Stage 3 (> 220°C): Decomposition of the citrate backbone (decarboxylation/carbonization), leaving a residue of MgO.[1]
- Validation Criteria: Total weight loss up to 200°C should align with the theoretical water content of the nonahydrate (~26.4%).

Solubility & pH Testing[1]

- Acid Solubility Test: Dissolve 1g of product in 10mL of 1M HCl. The solution should be clear and colorless, confirming the absence of unreacted MgO (which would dissolve slower) or insoluble contaminants.[1]
- Water Solubility: The product should be sparingly soluble in water.[1][2][4][5][6] If it dissolves instantly and completely at high concentrations (>10%), it may be the 1:1 magnesium citrate salt or a mixture, not the pure tribasic nonahydrate.[1]

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